

Application Notes and Protocols for Subcutaneous Injection of 3-Methylcholanthrene in Mice

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Compound of Interest

Compound Name: 3-Methylcholanthrene

Cat. No.: B014862

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Introduction

3-Methylcholanthrene (3-MC) is a potent polycyclic aromatic hydrocarbon (PAH) carcinogen widely used in experimental cancer research to induce tumors in laboratory animals. Subcutaneous injection of 3-MC in mice is a common method for studying chemical carcinogenesis, tumor immunology, and for developing and testing novel anti-cancer therapies. This model allows for the de novo development of tumors, which more closely mimics the natural progression of cancer, including the formation of a tumor microenvironment with stroma and vasculature, compared to transplantable tumor models. This document provides detailed application notes and protocols for the subcutaneous administration of 3-MC in mice to induce fibrosarcomas.

Data Presentation

The following tables summarize quantitative data from various studies on the subcutaneous injection of 3-MC in mice for sarcoma induction.

Table 1: Dose-Response of **3-Methylcholanthrene** in Sarcoma Induction

3-MC Dose per Mouse (µg)	Mouse Strain	Tumor Incidence	Latency Period (Days)	Reference(s)
10 - 100	Nude (nu/nu on CBA/H background)	Comparable to controls	Not specified	[1]
150	SJL/J	High	Not specified	[2]
200	Fancd2 ^{-/-} , Fancg ^{-/-} (C57BL/6 or 129/Sv background)	High	Tumors removed at 140	[3]
450	SJL/J	High	Not specified	[2]

Note: "High" incidence is used where specific percentages were not provided in the source material. The latency period can vary significantly based on the specific experimental conditions, including mouse strain and age.

Table 2: General Guidelines for Subcutaneous Injections in Mice

Parameter	Guideline
Needle Gauge	25-27 G
Injection Volume	0.1 - 0.2 mL
Injection Site	Dorsal flank, interscapular region

Experimental Protocols

Protocol 1: Preparation of 3-Methylcholanthrene Solution

Materials:

- **3-Methylcholanthrene** (3-MC) powder

- Sterile vehicle (e.g., olive oil, corn oil, or sesame oil)
- Sterile glass vial with a screw cap
- Microbalance
- Vortex mixer
- Sterile syringe and needle

Procedure:

- **Safety Precautions:** 3-MC is a potent carcinogen and should be handled with extreme caution in a certified chemical fume hood. Personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, is mandatory. All contaminated materials must be disposed of as hazardous waste.
- **Weighing 3-MC:** Accurately weigh the desired amount of 3-MC powder using a microbalance in a chemical fume hood.
- **Dissolving 3-MC:** Transfer the weighed 3-MC into a sterile glass vial. Add the appropriate volume of the sterile vehicle to achieve the desired final concentration. For example, to prepare a 2 mg/mL solution, dissolve 2 mg of 3-MC in 1 mL of oil.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the 3-MC is completely dissolved. Gentle warming in a water bath may be required to facilitate dissolution, but avoid overheating.
- **Sterility:** Ensure all materials and the final solution are sterile to prevent infection at the injection site.

Protocol 2: Subcutaneous Injection of 3-Methylcholanthrene in Mice

Materials:

- Prepared 3-MC solution

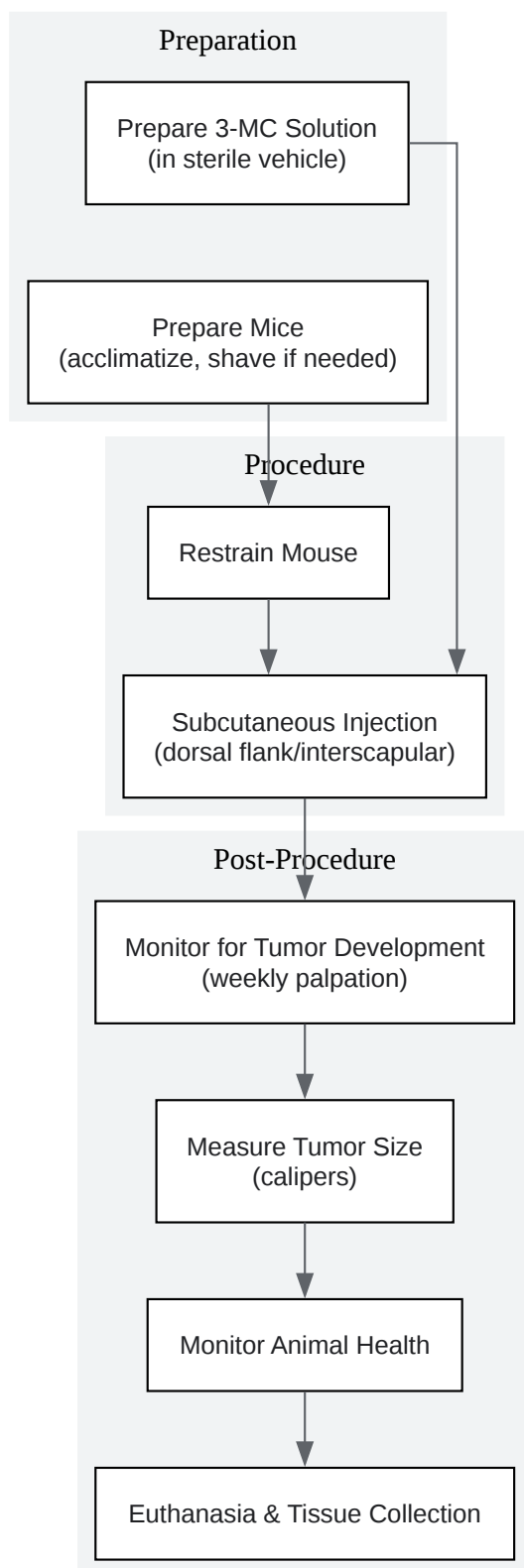
- Sterile 1 mL syringes with 25-27 G needles
- 70% ethanol
- Animal clippers (optional)
- Appropriate mouse restraint device

Procedure:

- **Animal Preparation:** Acclimatize mice to the laboratory conditions before the experiment. If necessary, shave the fur at the injection site (dorsal flank or interscapular region) to allow for better visualization.
- **Restraint:** Properly restrain the mouse to ensure its safety and to allow for an accurate injection. Manual restraint by scruffing the neck and securing the tail is a common method.
- **Site Preparation:** Swab the injection site with 70% ethanol and allow it to air dry.
- **Loading the Syringe:** Draw the appropriate volume of the 3-MC solution into a sterile syringe. Ensure there are no air bubbles.
- **Injection:**
 - Gently lift a fold of skin at the prepared injection site to create a "tent."
 - Insert the needle, bevel up, at the base of the skin tent, parallel to the body.
 - Slightly aspirate to ensure the needle is not in a blood vessel.
 - Slowly inject the 3-MC solution subcutaneously. A small bleb should be visible under the skin.
 - Withdraw the needle and apply gentle pressure to the injection site with a sterile gauze pad for a few seconds to prevent leakage.
- **Post-injection Monitoring:**

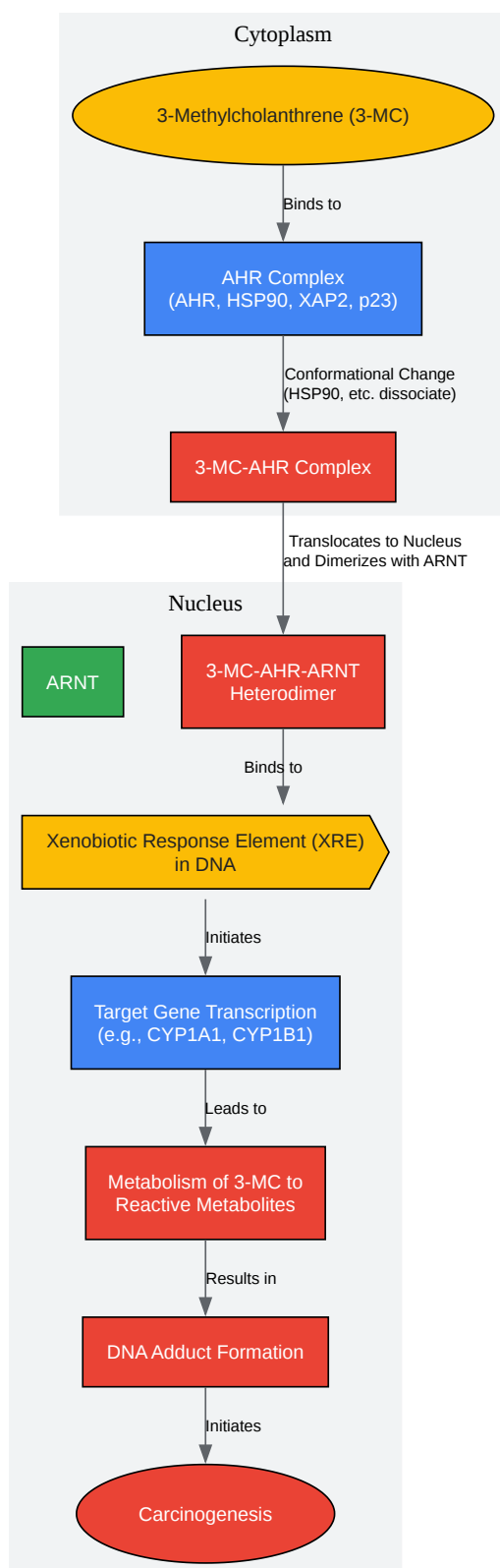
- Return the mouse to its cage and monitor for any immediate adverse reactions.
- Observe the mice regularly (e.g., weekly) for tumor development at the injection site.
- Measure tumor size with calipers once they become palpable.
- Monitor the overall health of the mice, including body weight, activity, and grooming.
- Euthanize mice when tumors reach a predetermined size or if they show signs of distress, in accordance with institutional animal care and use committee (IACUC) guidelines.

Mandatory Visualization



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Experimental workflow for 3-MC induced tumorigenesis.



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Aryl Hydrocarbon Receptor (AHR) signaling pathway activated by 3-MC.

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